

ST-148 Formulation for Research Use: Application Notes and Protocols

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: ST-148

Cat. No.: B1682631

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

ST-148 is a potent antiviral compound that functions as a capsid inhibitor.^[1] Initially developed for the treatment of dengue fever, it has demonstrated broad-spectrum activity against other flaviviruses, including Zika virus.^[1] The mechanism of action of **ST-148** involves the hyperstabilization of the viral capsid protein, which interferes with both the assembly of new viral particles and the disassembly of incoming viruses, thereby inhibiting viral replication.^[1] This document provides detailed application notes and experimental protocols for the research use of **ST-148**.

Physicochemical Properties

Property	Value
Chemical Formula	C ₂₁ H ₁₉ N ₅ OS ₂
Molecular Weight	421.54 g/mol
Solubility	Soluble in Dimethyl Sulfoxide (DMSO)

Data Presentation

Antiviral Activity of ST-148

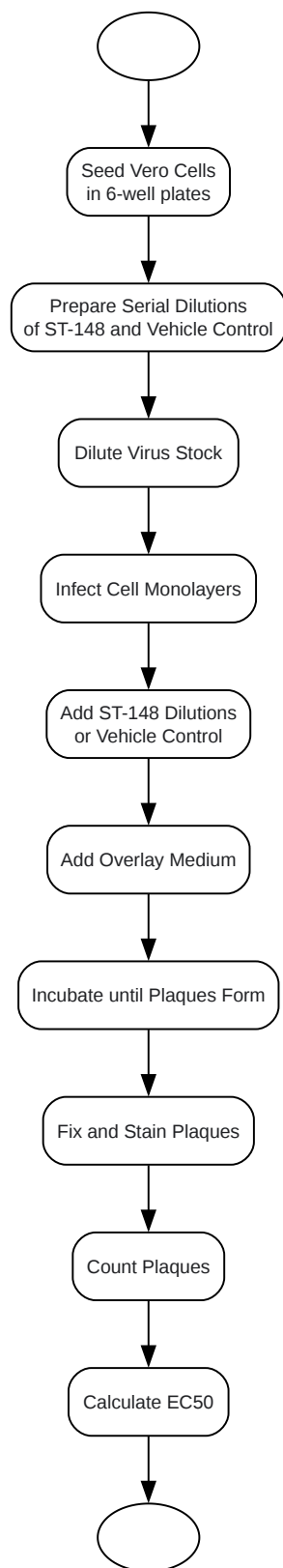
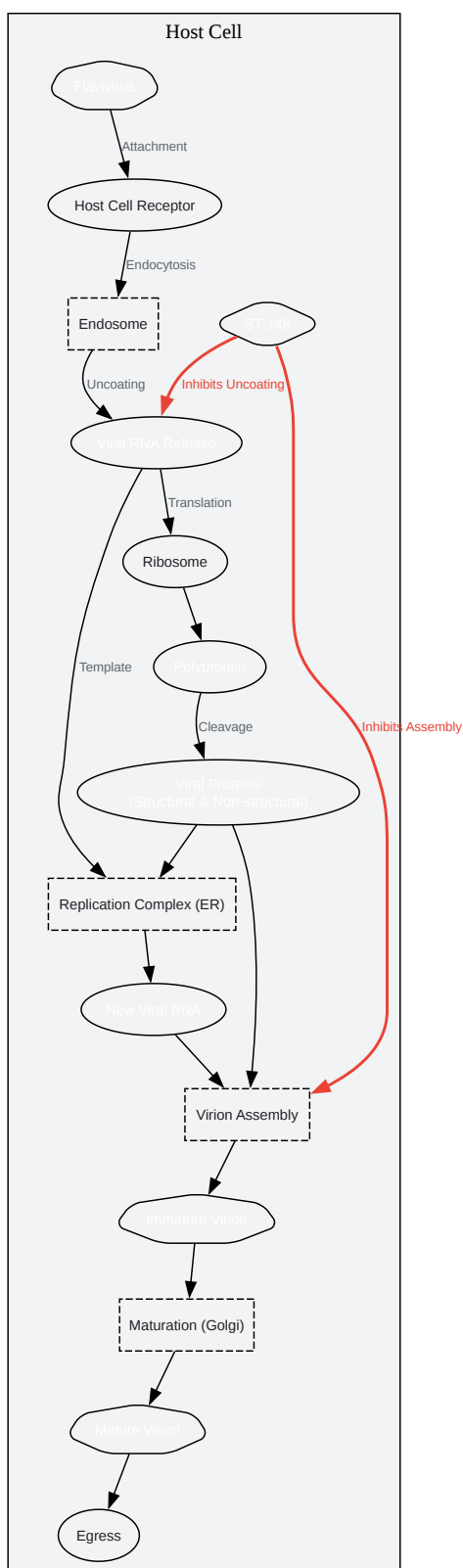
The following table summarizes the reported 50% effective concentration (EC₅₀) values of **ST-148** against various dengue virus (DENV) serotypes. This data is critical for designing in vitro experiments and understanding the compound's potency.

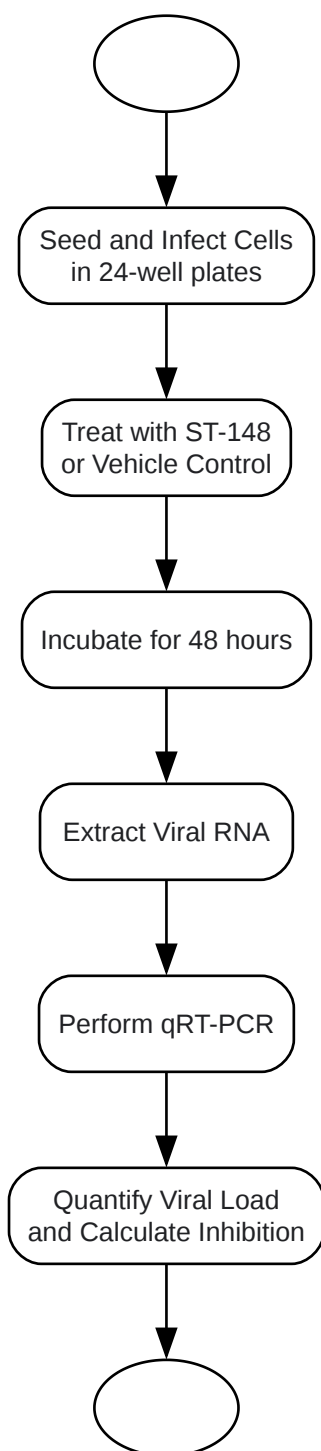
Virus	EC ₅₀ (μM)	Cell Line
DENV-1	2.832	Vero
DENV-2	0.016	Vero
DENV-3	0.512	Vero
DENV-4	1.150	Vero

While **ST-148** has shown activity against Zika virus, specific EC₅₀ values were not available in the reviewed literature.

Signaling Pathway and Mechanism of Action

ST-148's primary mechanism of action is the direct inhibition of the flavivirus capsid protein. The capsid protein is crucial for multiple stages of the viral life cycle.^[2] During viral entry, the capsid must disassemble to release the viral RNA into the cytoplasm. For the formation of new virions, the capsid protein must oligomerize to encapsidate the newly replicated viral genome. By binding to and stabilizing the capsid protein, **ST-148** disrupts these dynamic processes, effectively halting viral replication.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. ST-148 (antiviral) - Wikipedia [en.wikipedia.org]
- 2. Understanding Flavivirus Capsid Protein Functions: The Tip of the Iceberg - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [ST-148 Formulation for Research Use: Application Notes and Protocols]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1682631#st-148-formulation-for-research-use]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com